

The Antioxidant Profile of 6'''-Feruloylspinosin: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6'''-Feruloylspinosin

Cat. No.: B1342905

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Abstract

6'''-Feruloylspinosin, a C-glycoside flavonoid primarily isolated from the seeds of *Ziziphus jujuba* var. *spinosa* (*Semen Ziziphi Spinosae*), has garnered scientific interest for its potential therapeutic properties, including its antioxidant activity. This technical guide provides a comprehensive overview of the current understanding of the antioxidant mechanisms of **6'''-Feruloylspinosin**, focusing on its *in vivo* effects and the underlying signaling pathways. While direct quantitative *in vitro* antioxidant data for the purified compound is limited in publicly available literature, this guide presents the existing *in vivo* data, detailed hypothetical protocols for key antioxidant assays, and visual representations of the relevant biological pathways and experimental workflows to support further research and development.

Introduction

Oxidative stress, characterized by an imbalance between the production of reactive oxygen species (ROS) and the body's ability to neutralize them, is implicated in the pathogenesis of numerous diseases, including cardiovascular and neurodegenerative disorders. Natural compounds with antioxidant properties are therefore of significant interest for drug development. **6'''-Feruloylspinosin** is a notable flavonoid that has demonstrated protective effects in preclinical models of diseases associated with oxidative stress.^{[1][2]} This guide synthesizes the available data on its antioxidant activity to provide a resource for the scientific community.

In Vivo Antioxidant Activity of 6'''-Feruloylspinosin

The primary evidence for the antioxidant activity of **6'''-Feruloylspinosin** comes from in vivo studies, particularly in models of myocardial ischemia-reperfusion injury, a condition characterized by significant oxidative stress.

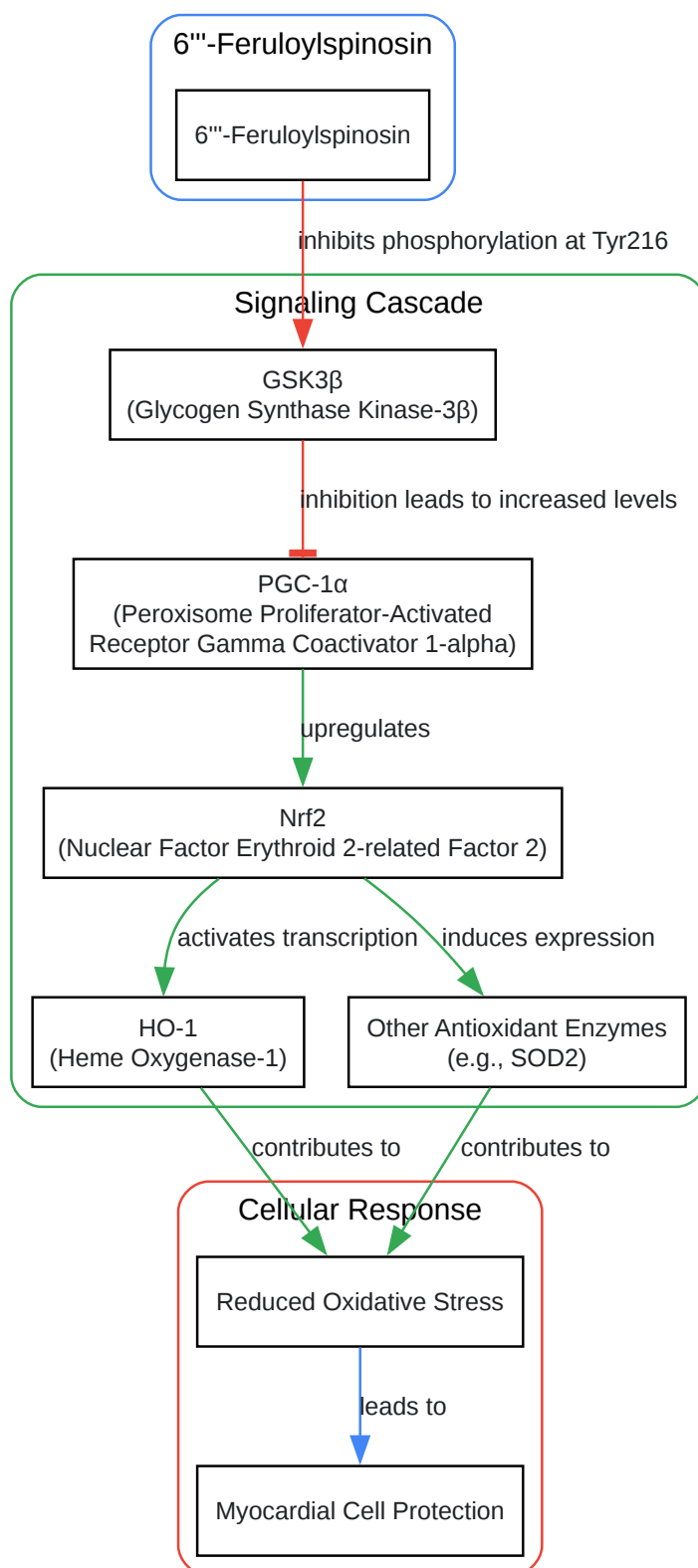
Data Presentation

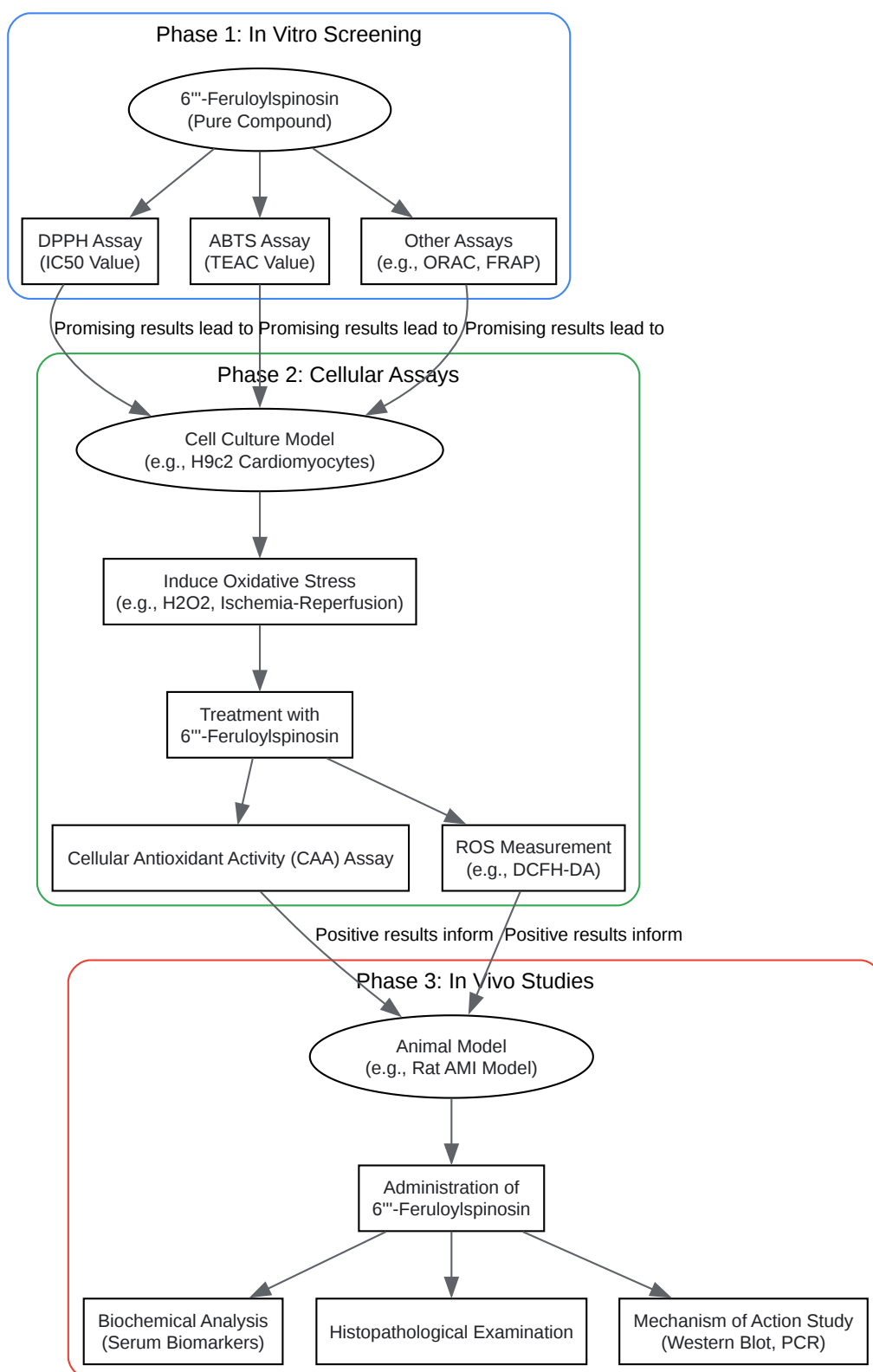
The following table summarizes the key quantitative data from a study investigating the cardioprotective effects of **6'''-Feruloylspinosin** in a rat model of acute myocardial infarction (AMI).

Parameter	Model	Treatment Group	Dosage	Outcome	Reference
Cardiac Troponin I (cTnI)	Rat AMI model	6'''-Feruloylspinosin	5 mg/kg (i.p.)	Significant reduction in serum cTnI levels from 662.0 pg/ml to 429.2 pg/ml.	[1] [3]
Lactate Dehydrogenase (LDH)	Rat AMI model	6'''-Feruloylspinosin	5 mg/kg (i.p.)	Significant reduction in serum LDH activity from 61286 U/ml to 48270 U/ml.	[1] [3]
Myocardial Cell Apoptosis	Rat AMI model	6'''-Feruloylspinosin	5 mg/kg (i.p.)	Reduction in apoptotic myocardial cells from ~55.3% to 38.1%.	[1]
PGC-1 α , Nrf2, HO-1 Protein Expression	Rat AMI model	6'''-Feruloylspinosin	5 mg/kg (i.p.)	Clear increase in the protein levels of PGC-1 α , Nrf2, and HO-1 in myocardial tissue.	[1] [2]

Signaling Pathways

The antioxidant effects of **6'''-Feruloylspinosin** are, at least in part, mediated by the activation of the PGC-1 α /Nrf2/HO-1 signaling pathway, downstream of GSK3 β inhibition.[\[1\]](#)[\[2\]](#)[\[4\]](#)





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